

Application Notes and Protocols for Yttrium-90 Citrate in Brachytherapy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Yttrium citrate*

Cat. No.: *B1213043*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of Yttrium-90 (^{90}Y) citrate in brachytherapy, with a focus on radiosynoviorthesis for the treatment of inflammatory joint diseases. While ^{90}Y is also extensively used in radioembolization of liver tumors, this document will primarily detail the application of the citrate form, which is most relevant to intra-articular administration.

Introduction to Yttrium-90 Brachytherapy

Yttrium-90 is a pure high-energy beta-emitting radionuclide with a physical half-life of 64.1 hours (2.67 days). Its beta particles have a mean energy of 0.9367 MeV and a maximum energy of 2.28 MeV, corresponding to a mean and maximum tissue penetration of approximately 3.6 mm and 11 mm, respectively. These characteristics make it an ideal candidate for localized radiation therapy, as the high-energy beta particles can effectively destroy targeted pathological tissue while minimizing damage to surrounding healthy structures.

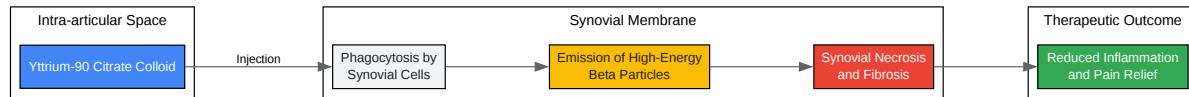
In brachytherapy, ^{90}Y is formulated into different preparations depending on the target application. For the treatment of liver tumors, ^{90}Y is incorporated into glass or resin microspheres for transarterial radioembolization (TARE).^{[1][2][3]} For radiosynoviorthesis (also known as radiosynovectomy), ^{90}Y is prepared as a colloidal suspension, with yttrium-90 citrate being a common formulation.^{[4][5][6]}

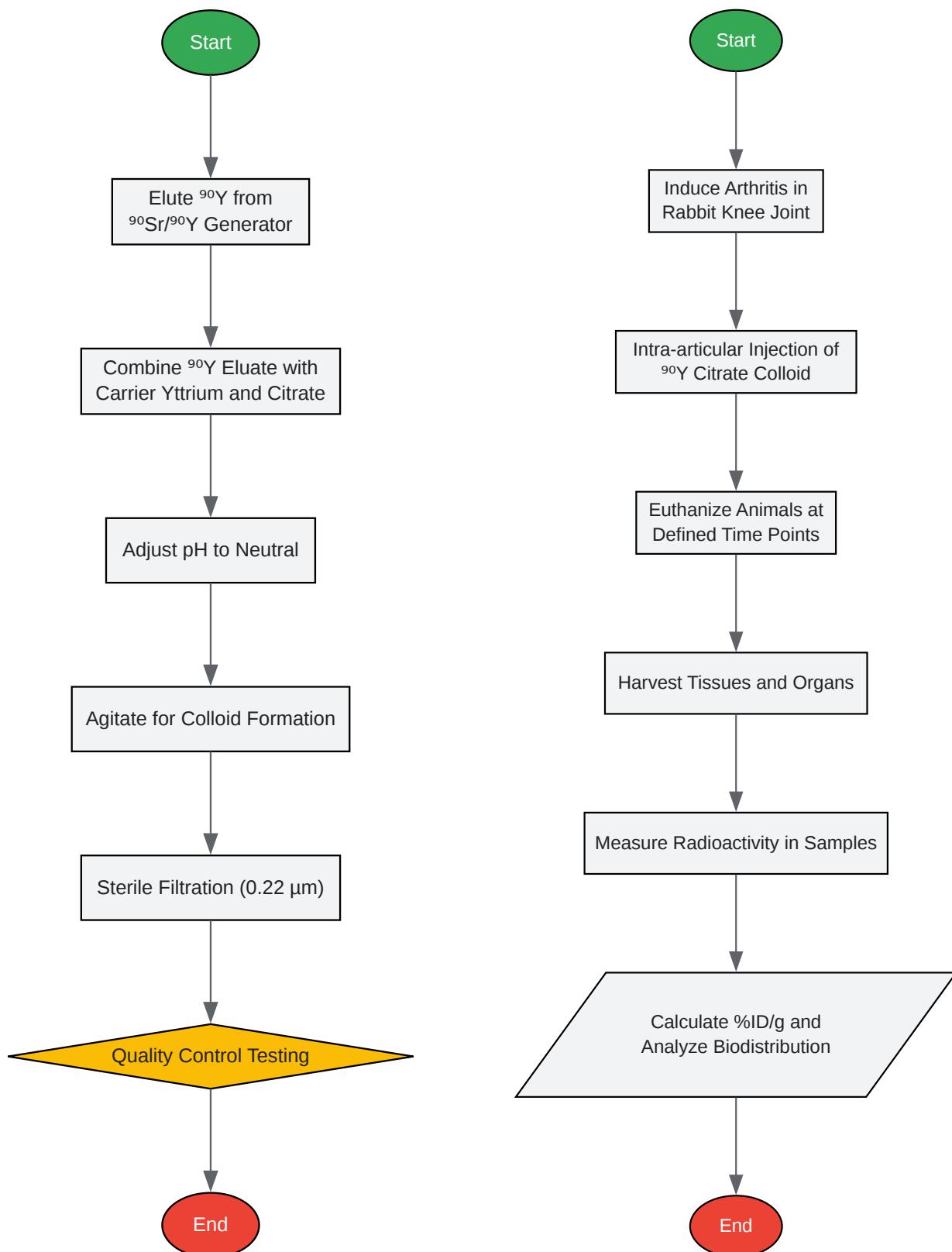
Application in Radiosynoviorthesis

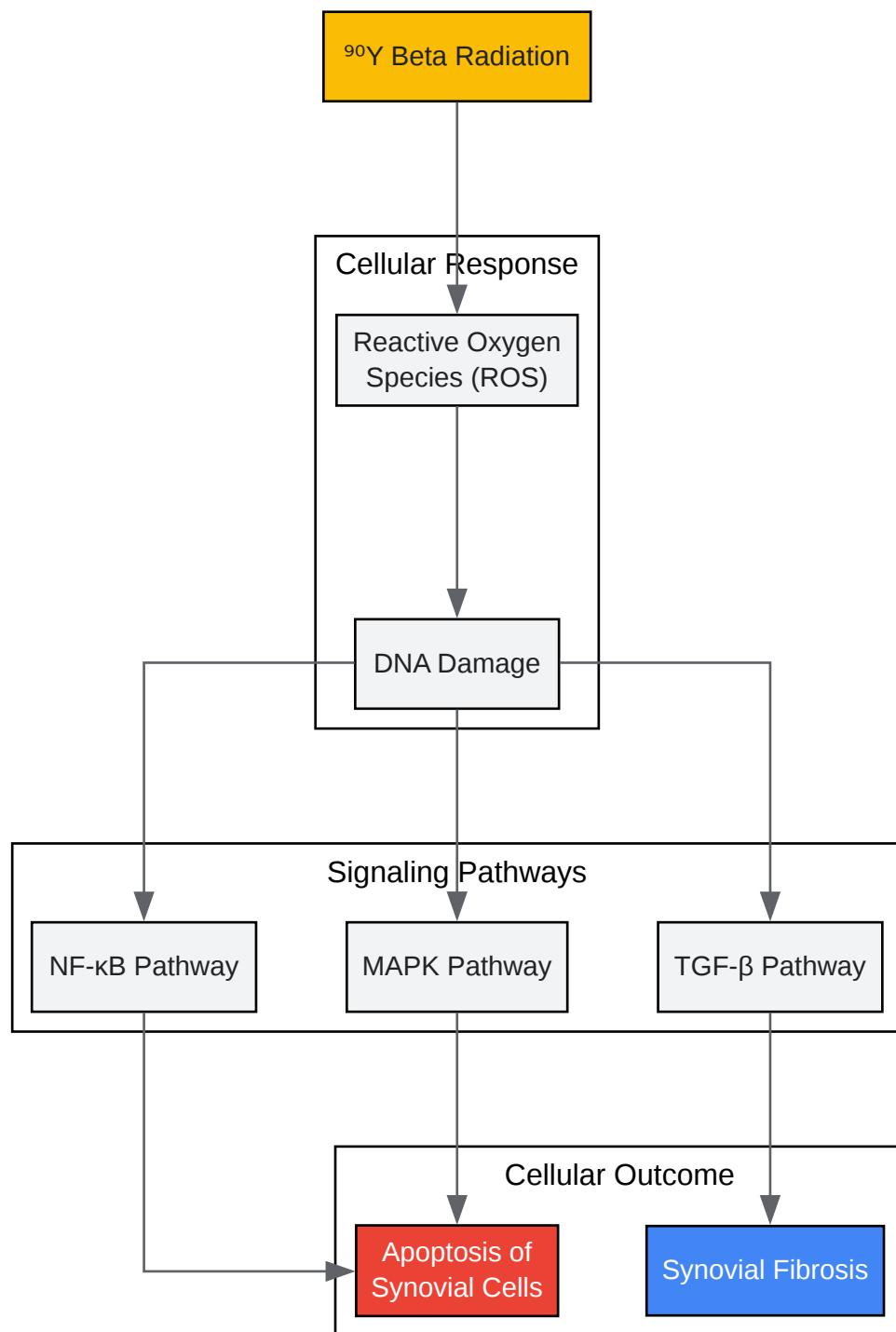
Radiosynoviorthesis is a minimally invasive procedure involving the intra-articular injection of a radioactive colloid to treat persistent synovitis, a condition characterized by inflammation of the synovial membrane in joints. This procedure is a therapeutic option for patients with chronic inflammatory joint diseases, such as rheumatoid arthritis, who are refractory to conventional treatments.[\[7\]](#)[\[8\]](#)

Mechanism of Action

The therapeutic effect of ^{90}Y citrate in radiosynoviorthesis is achieved through the localized delivery of beta radiation to the inflamed synovial membrane.[\[6\]](#) Following intra-articular injection, the colloidal particles of ^{90}Y citrate are phagocytosed by the superficial cells of the synovial membrane. The emitted high-energy beta particles then irradiate the synovium, leading to necrosis of the inflamed tissue and subsequent fibrosis.[\[7\]](#)[\[9\]](#) This process ablates the hypertrophic synovium, reduces inflammation, and alleviates pain.[\[10\]](#)







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Role of TGF- β 3 in Radiation Response | MDPI [mdpi.com]
- 2. Yttrium-90 quantitative phantom study using digital photon counting PET - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Intra-articular yttrium 90 in rabbits. Comparison of behaviour of various radiocolloids in rabbits and in man - PMC [pmc.ncbi.nlm.nih.gov]
- 4. www-pub.iaea.org [www-pub.iaea.org]
- 5. Yttrium-90 citrate colloid for radioisotope synovectomy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. openmedscience.com [openmedscience.com]
- 7. TGF- β SIGNALING IN CHONDROCYTES - PMC [pmc.ncbi.nlm.nih.gov]
- 8. [Radiation doses from patients undergoing yttrium-90 silicate knee radiosynovectomy] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. boris-portal.unibe.ch [boris-portal.unibe.ch]
- To cite this document: BenchChem. [Application Notes and Protocols for Yttrium-90 Citrate in Brachytherapy]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1213043#application-of-yttrium-citrate-in-brachytherapy\]](https://www.benchchem.com/product/b1213043#application-of-yttrium-citrate-in-brachytherapy)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com